

Handling and storage of Diethyl 3-Bromopropylphosphonate safely

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Compound of Interest

Compound Name: *Diethyl 3-Bromopropylphosphonate*

Cat. No.: *B014626*

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Technical Support Center: Diethyl 3-Bromopropylphosphonate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **Diethyl 3-Bromopropylphosphonate**.

Frequently Asked Questions (FAQs)

Q1: What is **Diethyl 3-Bromopropylphosphonate** and what are its primary hazards?

Diethyl 3-Bromopropylphosphonate is an organophosphorus compound used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} The primary hazards associated with this chemical are that it causes skin irritation and serious eye irritation.^{[3][4][5]} It may also cause respiratory irritation.^[5]

Q2: What are the recommended storage conditions for **Diethyl 3-Bromopropylphosphonate**?

It is recommended to store **Diethyl 3-Bromopropylphosphonate** in a tightly closed container in a dry, cool, and well-ventilated place.^[3] Some suppliers recommend a storage temperature of 2-8 °C. The material is moisture-sensitive and should be handled and stored under nitrogen. It should be stored away from heat, open flames, and other sources of ignition.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

When handling **Diethyl 3-Bromopropylphosphonate**, it is essential to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[3][4]
- Skin Protection: Impervious clothing and chemical-resistant gloves.[3][4]
- Respiratory Protection: A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[3]

Q4: What should I do in case of accidental exposure?

Immediate first aid is crucial in the event of exposure:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[3][4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

Q5: How should I handle a spill of **Diethyl 3-Bromopropylphosphonate**?

In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[3]

Evacuate personnel to a safe area.[3] Use personal protective equipment, including chemical-impermeable gloves.[3] Contain the spill and clean it up using an inert absorbent material.[6][7] Collect the absorbed material into a suitable, closed container for disposal.[4] Do not let the chemical enter drains.[3]

Troubleshooting Guide

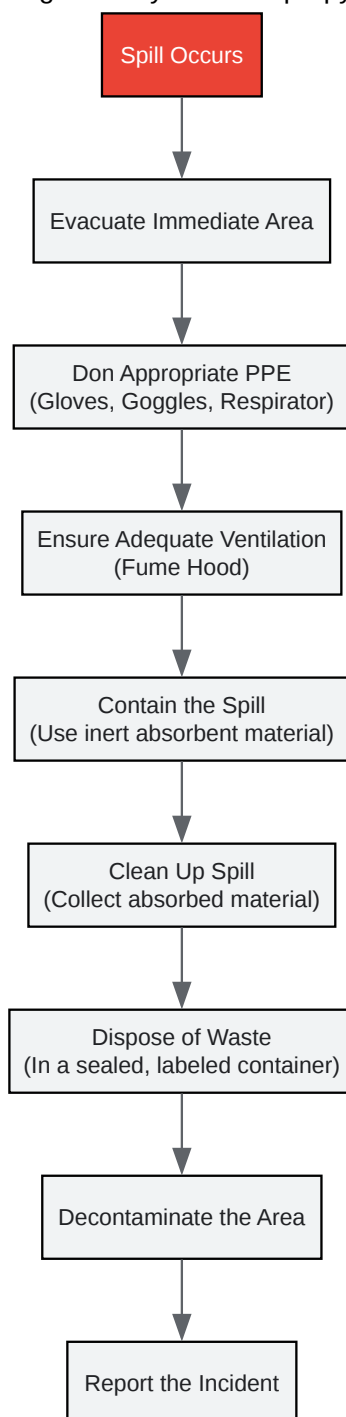
Issue	Possible Cause	Solution
Visible degradation or discoloration of the compound.	Improper storage (exposure to moisture, air, or high temperatures).	Discard the degraded material following proper disposal protocols. Ensure future storage is in a tightly sealed container, under a nitrogen atmosphere, and at the recommended temperature.
Skin or eye irritation during handling.	Inadequate or improper use of Personal Protective Equipment (PPE).	Immediately cease work and follow first-aid procedures. Review and upgrade PPE to include appropriate gloves, safety goggles, and lab coat. [3][4] Ensure proper fit and use of all PPE.
A strong odor is detected during the experiment.	A possible leak or spill, or inadequate ventilation.	Stop the experiment immediately. Check for spills or leaks from your apparatus. Ensure you are working in a well-ventilated area or a chemical fume hood.[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C7H16BrO3P	[1][5]
Molecular Weight	259.08 g/mol	[1][5]
Boiling Point	94-95 °C at 2 mmHg	[1][8]
Density	1.348 g/mL at 25 °C	[1][8]
Refractive Index	n _{20/D} 1.4620	[8][9]
Storage Temperature	Room Temperature or 2-8 °C	[8]

Experimental Workflow: Spill Response

Workflow for Handling a Diethyl 3-Bromopropylphosphonate Spill



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Caption: A logical workflow for safely responding to a chemical spill.

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